

A Technical Guide to the Solubility of Chromic Sulfate Pentadecahydrate

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Compound of Interest

Compound Name: *Chromic sulfate pentadecahydrate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **chromic sulfate pentadecahydrate** ($\text{Cr}_2(\text{SO}_4)_3 \cdot 15\text{H}_2\text{O}$) in water and other solvents. This document is intended for researchers, scientists, and professionals in drug development who require detailed information on the physicochemical properties of this compound.

Introduction to Chromic Sulfate Pentadecahydrate

Chromic sulfate, in its various hydrated forms, is an inorganic compound with significant industrial applications, most notably in the leather tanning industry. The pentadecahydrate is a green solid that, like other hydrated forms of chromic sulfate, is generally soluble in water.^{[1][2]} The anhydrous form, in contrast, is insoluble.^[1] The degree of hydration plays a crucial role in the solubility and color of the compound.

Solubility of Chromic Sulfate Pentadecahydrate

While **chromic sulfate pentadecahydrate** is known to be soluble in water, specific quantitative data on its solubility at various temperatures is not readily available in the reviewed literature. However, data for other hydrated forms of chromium(III) sulfate provide valuable context.

Data Presentation: Solubility of Chromic Sulfate Hydrates

Compound Name	Formula	Solvent	Temperature (°C)	Solubility
Chromium(III) sulfate hydrate (unspecified)	$\text{Cr}_2(\text{SO}_4)_3 \cdot x\text{H}_2\text{O}$	Water	25	64 g / 100 g
Chromic sulfate octadecahydrate	$\text{Cr}_2(\text{SO}_4)_3 \cdot 18\text{H}_2\text{O}$	Water	20	120 g / 100 mL
Chromic sulfate pentadecahydrate	$\text{Cr}_2(\text{SO}_4)_3 \cdot 15\text{H}_2\text{O}$	Water	-	Soluble in cold water
Chromic sulfate pentadecahydrate	$\text{Cr}_2(\text{SO}_4)_3 \cdot 15\text{H}_2\text{O}$	Alcohol	-	Insoluble

Note: The specific hydrate for the 64 g/100g solubility data was not specified in the source material.[\[3\]](#)

Experimental Protocols for Solubility Determination

The following outlines a general methodology for determining the solubility of an inorganic salt like **chromic sulfate pentadecahydrate** in water as a function of temperature. This protocol is based on standard laboratory practices for generating a solubility curve.

Objective: To determine the mass of **chromic sulfate pentadecahydrate** that dissolves in a given mass of water at various temperatures to create a solubility curve.

Materials:

- **Chromic sulfate pentadecahydrate**
- Distilled or deionized water
- Erlenmeyer flasks
- Magnetic stirrer and stir bars

- Heated stirring plate
- Calibrated digital thermometer
- Analytical balance
- Spatula
- Weighing paper
- Filter paper and funnel
- Drying oven

Methodology:

- Preparation of Saturated Solutions:
 - Accurately weigh a known mass of distilled water (e.g., 50.00 g) into an Erlenmeyer flask.
 - Place the flask on a heated magnetic stirrer and add a stir bar.
 - Begin stirring and gently heat the water to the desired starting temperature (e.g., 20°C).
 - Gradually add weighed portions of **chromic sulfate pentadecahydrate** to the water while stirring.
 - Continue adding the salt until a small amount of undissolved solid remains, indicating a saturated solution.
 - Allow the solution to equilibrate at the set temperature for at least 30 minutes, ensuring the temperature remains constant.
- Sample Collection and Analysis:
 - Once equilibrated, carefully withdraw a known mass of the clear supernatant (saturated solution) using a pre-weighed syringe or pipette.
 - Transfer the collected sample to a pre-weighed evaporating dish.

- Record the exact mass of the saturated solution transferred.
- Place the evaporating dish in a drying oven at a temperature sufficient to evaporate the water without decomposing the salt (e.g., 105-110°C).
- Heat the sample to a constant mass, indicating all the water has been removed.
- Allow the evaporating dish to cool in a desiccator to prevent moisture absorption.
- Weigh the evaporating dish containing the dry **chromic sulfate pentadecahydrate**.
- Data Calculation and Analysis:
 - Calculate the mass of the dissolved **chromic sulfate pentadecahydrate** by subtracting the initial mass of the evaporating dish from the final mass.
 - Calculate the mass of the water in the sample by subtracting the mass of the dry salt from the total mass of the saturated solution sample.
 - Express the solubility in grams of salt per 100 grams of water using the following formula:
$$\text{Solubility} = (\text{mass of dry salt} / \text{mass of water in sample}) \times 100$$
 - Repeat the entire procedure at various temperatures (e.g., 30°C, 40°C, 50°C, etc.) to generate a series of data points.
 - Plot the calculated solubility (g/100 g water) on the y-axis against the temperature (°C) on the x-axis to construct a solubility curve.

Visualization of an Application Workflow

Chromic sulfate is a key chemical in the leather tanning industry. The following diagram illustrates a simplified workflow for the chrome tanning process.



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Caption: Simplified workflow of the chrome tanning process.

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References

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